

Introduction: Navigating Data Scarcity for 3-(1-Sulfanylethyl)phenol

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Compound of Interest

Compound Name: 3-(1-Sulfanylethyl)phenol

Cat. No.: B13340948

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In the landscape of drug development and chemical research, scientists are often confronted with novel molecules for which comprehensive safety and toxicity data are not yet established. **3-(1-Sulfanylethyl)phenol**, a molecule of interest for its unique structural motifs, is one such compound. A thorough review of publicly available safety literature reveals a significant gap: there is no specific, published Safety Data Sheet (SDS) or detailed toxicological profile for **3-(1-Sulfanylethyl)phenol** itself.

This guide is designed for researchers, scientists, and drug development professionals who may handle this or structurally similar compounds. In the absence of direct data, a scientifically rigorous approach based on structural analogy and first principles is not just beneficial, but essential. We will deconstruct the molecule into its core components—the phenolic ring and the sulfanylethyl (thioethyl) group—to build a predictive hazard profile. This document will leverage extensive data from close structural analogs like Phenol and various mercaptophenols to provide a robust framework for safe handling, risk assessment, and the design of necessary toxicological studies.

Our core directive is to empower the scientific community to work safely with uncharacterized substances by providing a clear, logical, and evidence-based methodology for risk evaluation.

Part 1: Predictive Hazard Assessment via Structural Analogy

The toxicological profile of a molecule is intrinsically linked to its structure. By examining the known hazards of its constituent functional groups and closely related analogs, we can construct a reliable, predictive model for the behavior of **3-(1-Sulfanylethyl)phenol**.

The Phenolic Core: A Foundation of Known Toxicity

The foundational structure of the target molecule is phenol. Phenol is a well-characterized compound with a significant and severe hazard profile. It is readily absorbed through the skin, ingestion, and inhalation, leading to both local and systemic toxicity.^{[1][2]}

Key hazards associated with the phenol moiety include:

- **Acute Toxicity:** Phenol is toxic if swallowed, in contact with skin, or if inhaled.^{[3][4][5]} The minimum lethal oral dose in humans is estimated to be as low as 1 gram, or approximately 14-70 mg/kg.^{[6][7]} Systemic effects can manifest rapidly and include cardiac arrhythmias, central nervous system (CNS) depression, respiratory failure, and damage to the kidneys and liver.^{[1][2]}
- **Corrosivity:** It causes severe skin burns and serious eye damage.^{[5][8]} Dermal exposure can lead to blanching, necrosis, and burns which may initially be painless, masking the severity of the injury.^[1]
- **Genetic and Systemic Effects:** Phenol is suspected of causing genetic defects (mutagenicity Category 2) and may cause damage to organs through prolonged or repeated exposure.^{[3][5]}

The Sulfanylethyl Group: Introducing Thiol-Related Hazards

The $-(CH_2SH)CH_3$ group introduces a thiol (mercaptan) functional group. Thiols are known for several key properties relevant to safety:

- **Odor:** Thiols are notorious for their powerful and often unpleasant stench. This property can serve as an incidental warning sign of exposure, though olfactory fatigue can occur.

- **Dermal and Respiratory Effects:** Structurally similar compounds like 3-Mercaptophenol and 4-Mercaptophenol are classified as causing severe skin burns, eye damage, and potential for allergic skin reactions.^{[9][10]} They are also harmful if swallowed, in contact with skin, or inhaled.^{[9][10]}

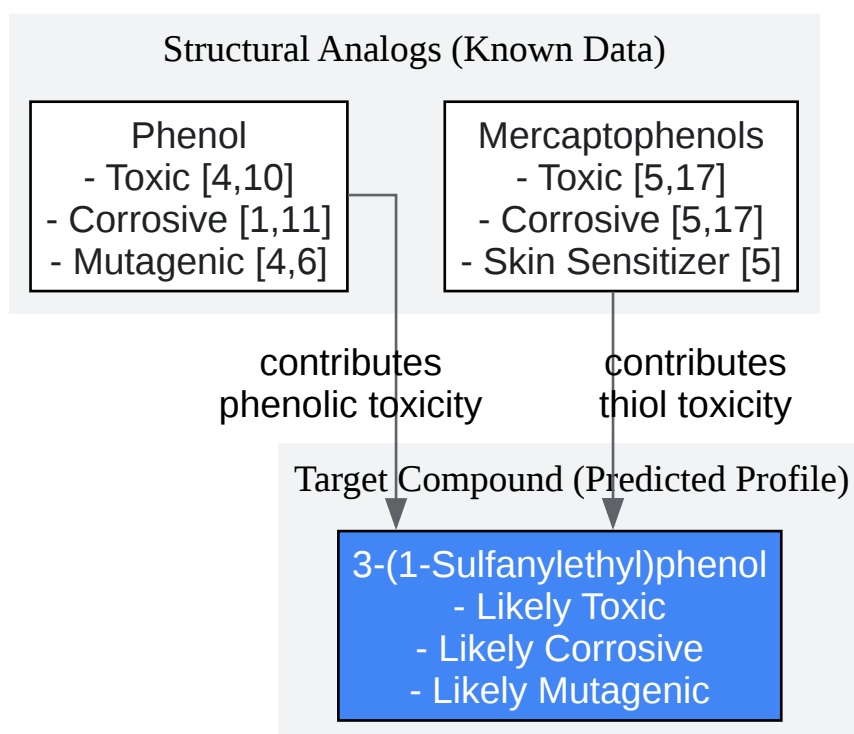
Integrated Predictive Profile for 3-(1-Sulfanylethyl)phenol

By synthesizing the data from these analogs, we can project a GHS classification for **3-(1-Sulfanylethyl)phenol**. This predictive assessment should be treated as the minimum expected hazard level until specific data becomes available.

Table 1: Predicted GHS Hazard Classification for **3-(1-Sulfanylethyl)phenol**

Hazard Class	Hazard Statement	Basis of Prediction
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic if swallowed, in contact with skin, or if inhaled.	Based on the high toxicity of both the phenol core ^[4] and related mercaptophenols. ^{[9][10]}
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	A primary hazard of both phenol ^{[5][8]} and mercaptophenols. ^{[9][10]}
Germ Cell Mutagenicity	Suspected of causing genetic defects.	Inherited from the phenol classification. ^[3]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure.	A known long-term effect of phenol exposure. ^[5]

The logical relationship for this predictive assessment is illustrated below.



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Caption: Predictive hazard assessment workflow.

Part 2: Mandatory Safety Protocols and Handling Procedures

Given the predicted high toxicity and corrosivity, all work with **3-(1-Sulfanylethyl)phenol** must be conducted under stringent safety protocols. The following procedures are derived from best practices for handling highly hazardous phenolic and thiol compounds.^{[9][11][12]}

Engineering Controls

- Chemical Fume Hood: All handling of the substance, including weighing, transferring, and preparing solutions, must be performed inside a certified chemical fume hood to prevent inhalation exposure.^[9]
- Ventilation: Ensure adequate ventilation, especially in storage areas. Use explosion-proof electrical and ventilating equipment where appropriate.^[11]

- Safety Stations: Eyewash stations and safety showers must be located in the immediate vicinity of the workstation.[\[9\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to prevent dermal, ocular, and respiratory contact.

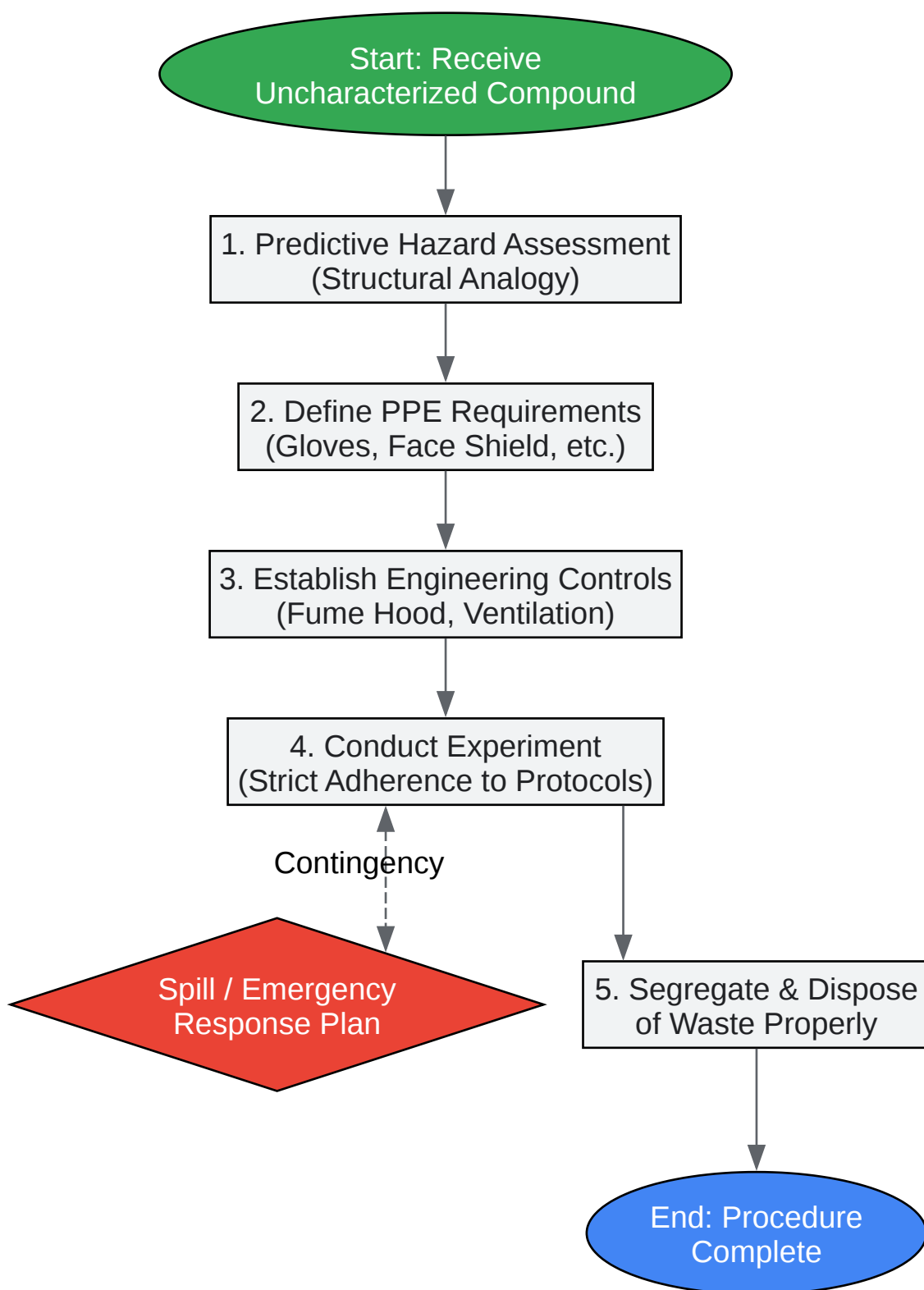
Table 2: Required Personal Protective Equipment

Body Part	Equipment	Standard/Specification
Hands	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene).	Inspect gloves prior to use. Change gloves immediately if contaminated. [12]
Eyes/Face	Safety glasses with side-shields and a full-face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [11]
Skin/Body	Lab coat and additional chemical-resistant apron.	Contaminated clothing should be removed immediately and washed before reuse.
Respiratory	Use a NIOSH-approved respirator if ventilation is inadequate.	Required when working outside of a fume hood or during a spill response. [13]

Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[9\]](#)[\[11\]](#) Store locked up, away from strong oxidizing agents, heat, sparks, and open flames.[\[11\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations. Do not allow the product to enter drains or waterways.

The workflow for safely handling an uncharacterized compound is summarized in the diagram below.



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